

Application Notes & Protocols: Safe Handling and Disposal of 2-Fluoropentane

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Compound of Interest

Compound Name: 2-Fluoropentane

Cat. No.: B3392424

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of **2-Fluoropentane** (CAS No. 590-87-4) in a laboratory environment. Adherence to these protocols is critical to minimize risks associated with this chemical, which is classified as a highly flammable liquid and an irritant.

Physicochemical Properties and Hazard Identification

2-Fluoropentane is a fluorinated alkane used in organic synthesis and potentially in pharmaceutical development.^[1] Its physical and chemical properties, along with its associated hazards, necessitate careful handling.

Data Summary

All quantitative data regarding the properties and hazards of **2-Fluoropentane** are summarized in the tables below.

Table 1: Physicochemical Properties of **2-Fluoropentane**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 590-87-4 | [1][2] |
| Molecular Formula | C ₅ H ₁₁ F | [1][3][4] |
| Molecular Weight | 90.14 g/mol | [1][3][5] |
| Boiling Point | ~60 °C | [1] |
| Density | ~1.01 g/cm ³ | [1] |
| Solubility | Insoluble in water; miscible with many organic solvents. | [1] |

Table 2: GHS Hazard Identification for **2-Fluoropentane**

| Hazard Classification | Code | Hazard Statement |
|--|--------|---------------------------------------|
| Flammable Liquids, Category 2 | H225 | Highly flammable liquid and vapor.[2] |
| Skin Irritation, Category 2 | H315 | Causes skin irritation.[2] |
| Eye Irritation, Category 2A | H319 | Causes serious eye irritation. [2] |
| Specific target organ toxicity — single exposure, Category 3 | H335 | May cause respiratory irritation.[2] |
| Signal Word | Danger | |

Experimental Protocols

The following protocols detail the required procedures for safely managing **2-Fluoropentane** throughout its lifecycle in the laboratory, from receipt to disposal.

Protocol: Safe Handling and Storage

This protocol outlines the necessary engineering controls, personal protective equipment (PPE), and storage conditions required when working with **2-Fluoropentane**.

Methodology:

- Engineering Controls:
 - Always handle **2-Fluoropentane** inside a certified chemical fume hood to control vapor accumulation and minimize inhalation exposure.[\[6\]](#)[\[7\]](#)
 - Ensure an eyewash station and safety shower are readily accessible and unobstructed in the work area.
 - Keep away from all sources of ignition, including open flames, hot surfaces, sparks, and static discharge.[\[2\]](#)[\[6\]](#)[\[8\]](#) Do not use electrical devices with frayed or damaged wiring.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Consult the glove manufacturer's specifications for compatibility.
 - Skin and Body Protection: Wear a flame-resistant lab coat, long pants, and closed-toe shoes to prevent skin contact.[\[7\]](#)
- Chemical Storage:
 - Store **2-Fluoropentane** in a tightly closed, properly labeled container.[\[2\]](#)[\[7\]](#)
 - Keep containers in a dedicated, approved flammable liquids storage cabinet.[\[7\]](#)[\[9\]](#) The cabinet should be marked with a "Flammable – Keep Fire Away" sign.[\[7\]](#)
 - Segregate **2-Fluoropentane** from incompatible materials such as strong oxidizing agents.[\[10\]](#)
- Dispensing and Transfer:
 - When transferring from containers larger than five gallons, ensure containers are electrically bonded and grounded to prevent static discharge.[\[6\]](#)[\[11\]](#)

- For smaller transfers, conduct the procedure inside a chemical fume hood to prevent vapor buildup.[\[6\]](#)

Caption: Logical workflow for the safe laboratory use of **2-Fluoropentane**.

Protocol: Emergency Procedures for Spills and Exposures

This protocol provides a systematic approach to managing accidental spills and personnel exposures involving **2-Fluoropentane**.

Methodology:

- Personnel Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[12\]](#) Seek immediate medical attention.
 - Skin Contact: Remove all contaminated clothing while under a safety shower.[\[12\]](#) Wash the affected area with soap and plenty of water.[\[13\]](#) Seek medical attention if irritation develops or persists.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[13\]](#)
 - Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[13\]](#) Rinse the mouth with water and seek immediate medical attention.
- Spill Response:
 - Small Spill (Incidental):
 - Alert personnel in the immediate area.
 - Eliminate all ignition sources.[\[8\]](#)

- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., sand, vermiculite).
- Place the absorbent material into a sealed, labeled container for disposal as halogenated organic waste.[14][15]
- Clean the spill area thoroughly.
- Large Spill:
 - Immediately alert everyone in the laboratory and activate the fire alarm.[16]
 - Evacuate the area, closing doors behind you to confine vapors.[16]
 - Call emergency services (e.g., 911) and report the spill.[16]
 - Do not re-enter the area until cleared by safety professionals.

Caption: Decision tree for responding to spills and exposures.

Protocol: Waste Disposal

This protocol details the procedures for the safe collection, labeling, and disposal of **2-Fluoropentane** waste, which must be managed as a regulated hazardous material.

Methodology:

- Waste Segregation:
 - **2-Fluoropentane** is a halogenated organic compound.[17] All waste containing this chemical must be collected in a designated "Halogenated Organic Waste" container.[14][17]
 - Do NOT mix halogenated waste with non-halogenated solvent waste.[18] This is critical as the disposal methods and costs differ significantly.[18][19]
 - Do not contaminate the waste stream with incompatible materials like strong acids, bases, or oxidizers.[19]

- Waste Container:
 - Use a chemically compatible, leak-proof container with a secure, tight-fitting screw cap. [18][20] The original product container can be used if it is in good condition.
 - Keep the waste container closed at all times except when adding waste. [14][15]
- Labeling:
 - Label the waste container with a "Hazardous Waste" tag as soon as the first drop of waste is added. [15][19]
 - Clearly write the full chemical name, "**2-Fluoropentane**," and list all other constituents and their approximate percentages on the label. [14] Do not use abbreviations or chemical formulas. [14]
- Storage and Disposal:
 - Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory, away from ignition sources.
 - When the container is nearly full, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal. [15]
 - Disposal will likely involve incineration at a licensed hazardous waste facility. [2][17]

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References

- 1. Buy 2-Fluoropentane (EVT-3528658) | 590-87-4 [evitachem.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. (s)-2-Fluoropentane | C₅H₁₁F | CID 95757011 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. 2-Fluoropentane | lookchem [lookchem.com]
- 5. 2-Fluoropentane | C₅H₁₁F | CID 13299938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Chapter 4, Chemical Hygiene Plan: Safe Handling of Flammable and Combustible Liquids | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 7. - Division of Research Safety | Illinois [drs.illinois.edu]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. Safe Storage and Use of Flammable Solvents | Lab Manager [labmanager.com]
- 10. blog.storemasta.com.au [blog.storemasta.com.au]
- 11. ehs.princeton.edu [ehs.princeton.edu]
- 12. Dealing With an Emergency - Chemistry [chem.ufl.edu]
- 13. chemicalbook.com [chemicalbook.com]
- 14. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 15. campusoperations.temple.edu [campusoperations.temple.edu]
- 16. ehs.princeton.edu [ehs.princeton.edu]
- 17. bucknell.edu [bucknell.edu]
- 18. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 19. 7.2 Organic Solvents [ehs.cornell.edu]
- 20. Laboratory waste | Staff Portal [staff.ki.se]
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